

Isozedoarondiol CAS number and molecular weight

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Compound of Interest

Compound Name: *Isozedoarondiol*

Cat. No.: *B1254351*

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An In-Depth Technical Guide to Isozedoarondiol

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isozedoarondiol is a naturally occurring sesquiterpenoid compound found in select species of the *Curcuma* genus. This technical guide provides a summary of its fundamental physicochemical properties. While comprehensive biological data, including detailed experimental protocols and specific signaling pathways, are not extensively available in current scientific literature, this document consolidates the existing information and provides context based on related compounds from its plant sources.

Physicochemical Properties

Isozedoarondiol is a sesquiterpenoid characterized by a guaiane-type skeleton. Its primary identification and characterization data are summarized below.

Property	Value	Source
CAS Number	108887-68-9	N/A
Molecular Formula	C ₁₅ H ₂₄ O ₃	N/A
Molecular Weight	252.35 g/mol	N/A
IUPAC Name	(3S,3aS,8R,8aR)-3,8-dihydroxy-3,8-dimethyl-5-propan-2-ylidene-1,2,3a,4,7,8a-hexahydroazulen-6-one	N/A
Natural Sources	Curcuma phaeocaulis, Curcuma aromatica	[1] [2]

Biological Context and Potential Activities

Detailed experimental studies, including specific protocols, quantitative biological activity data, and defined signaling pathways for **isozedoarondiol**, are limited in the available scientific literature. However, the genus *Curcuma* is a rich source of bioactive sesquiterpenoids, and studies on extracts and other isolated compounds from *Curcuma phaeocaulis* and *Curcuma aromatica* provide a basis for potential areas of investigation for **isozedoarondiol**.[\[1\]](#)

Anti-Inflammatory Potential

Sesquiterpenoids isolated from *Curcuma phaeocaulis* have demonstrated anti-inflammatory properties.[\[3\]](#) A common experimental approach to screen for anti-inflammatory activity involves the use of lipopolysaccharide (LPS)-induced nitric oxide (NO) production in RAW 264.7 macrophage cells. While specific IC₅₀ values for **isozedoarondiol** are not reported, this assay is a standard method for evaluating the anti-inflammatory effects of natural products.[\[3\]](#)
[\[4\]](#)

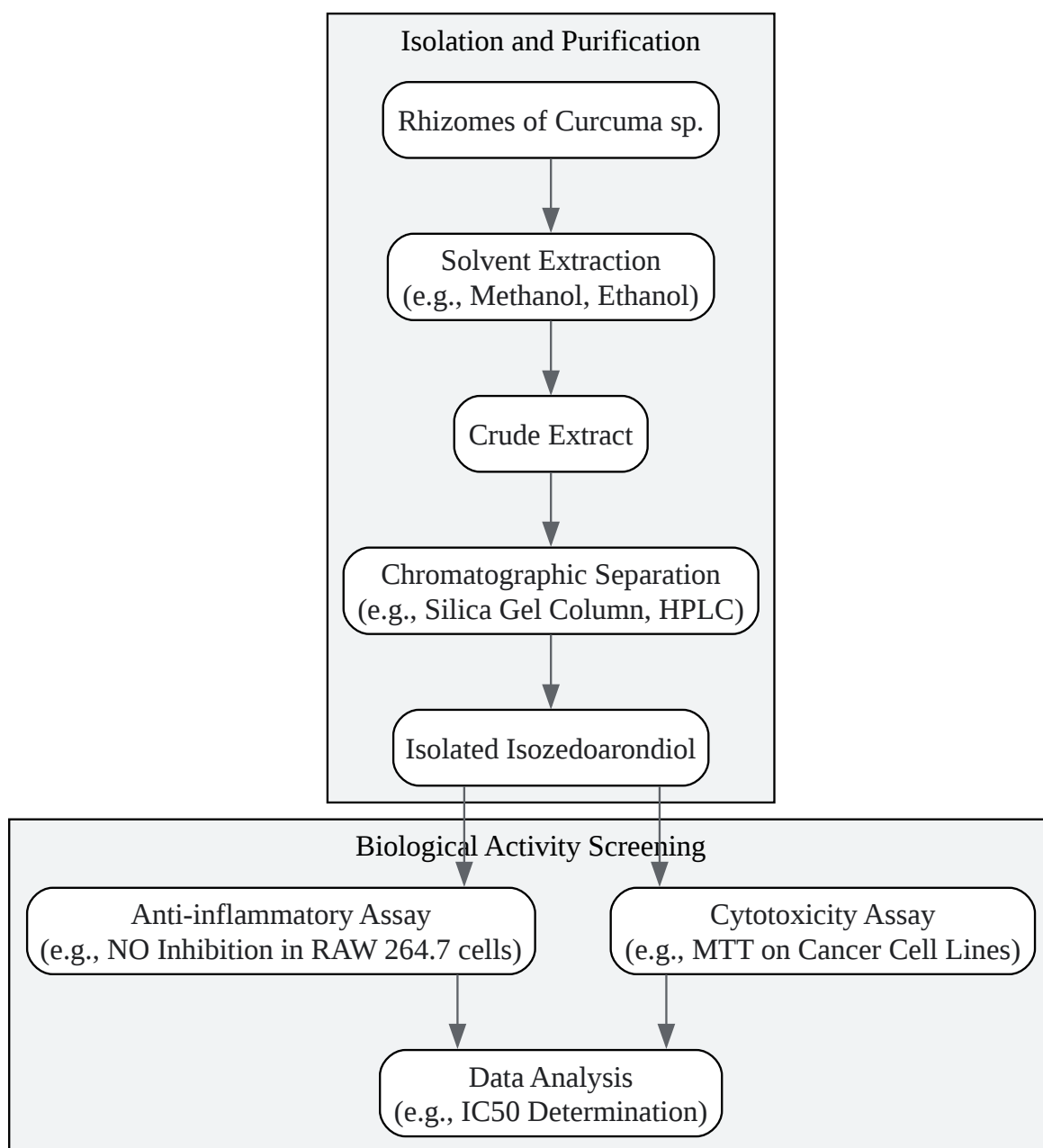
Cytotoxic Potential

Various sesquiterpenoids derived from the *Curcuma* genus have been investigated for their cytotoxic effects against a range of cancer cell lines.[\[2\]](#)[\[5\]](#)[\[6\]](#) For instance, studies on extracts from *Curcuma aromatica* have shown cytotoxic activity, which is often mediated through the

induction of apoptosis and cell cycle arrest.[6] The evaluation of **isozedoarondiol**'s potential cytotoxic activity would likely involve standard assays such as the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay against a panel of human cancer cell lines.[2]

Experimental Protocols: A General Framework

While specific, detailed experimental protocols for **isozedoarondiol** are not available, this section provides a generalized workflow that researchers could adapt for the isolation and preliminary biological evaluation of this compound based on methodologies reported for similar sesquiterpenoids from *Curcuma* species.



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Generalized workflow for **isozedoarondiol** research.

Signaling Pathways: A Note on the Lack of Data

Currently, there is no specific information in the reviewed literature detailing the signaling pathways modulated by **isozedoarondiol**. For related compounds from Curcuma, anti-inflammatory effects are often associated with the inhibition of the NF-κB pathway, while cytotoxic effects can involve the induction of mitochondria-mediated apoptotic pathways.[2][6] Further research is required to determine if **isozedoarondiol** acts through these or other molecular mechanisms.

Due to the absence of specific data on signaling pathways for **isozedoarondiol**, a corresponding DOT language diagram cannot be generated at this time.

Conclusion and Future Directions

Isozedoarondiol is a defined chemical entity with known physicochemical properties and natural origins. However, a significant gap exists in the scientific literature regarding its specific biological activities, mechanism of action, and potential therapeutic applications. The information available on related sesquiterpenoids from the Curcuma genus suggests that anti-inflammatory and cytotoxic properties are promising areas for future investigation.

For researchers and drug development professionals, **isozedoarondiol** represents an under-investigated natural product. Future studies should focus on:

- Isolation and purification of **isozedoarondiol** in sufficient quantities for comprehensive biological screening.
- In vitro evaluation of its anti-inflammatory, cytotoxic, and other biological activities to establish a pharmacological profile.
- Mechanism of action studies to identify specific molecular targets and signaling pathways.

Such research will be crucial in determining the potential of **isozedoarondiol** as a lead compound for drug discovery.

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